

An In-depth Technical Guide to the Chemical Compound Fba 185

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Compound of Interest

Compound Name: Fba 185

Cat. No.: B1194197

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Introduction

Fba 185, also known by its chemical name 2,2'-(2,5-thiophenediyl)bis-benzoxazole, is a heterocyclic organic compound widely recognized for its application as a fluorescent brightener. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and a detailed methodology for its synthesis. The document also elucidates the fundamental mechanism of its action as an optical brightening agent.

Chemical Structure and Identification

Fba 185 is characterized by a central thiophene ring bonded to two benzoxazole moieties at the 2 and 5 positions. This conjugated system of aromatic rings is the primary determinant of its chemical and photophysical properties.

Chemical Structure:

Key Identifiers:

- IUPAC Name: 2-[5-(1,3-benzoxazol-2-yl)thiophen-2-yl]-1,3-benzoxazole[1]
- CAS Number: 2866-43-5[1][2][3]
- Molecular Formula: C₁₈H₁₀N₂O₂S[1][2]

- Synonyms: Fluorescent Brightener 185, 2,5-Bis(2-benzoxazolyl)thiophene, Uvitex EBF[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Fba 185** is presented in the table below. This data is essential for understanding its behavior in various solvents and its suitability for different applications.

Property	Value	Reference
Molecular Weight	318.35 g/mol	[2]
Appearance	Slightly yellowish crystalline powder	
Melting Point	216-220 °C	
Boiling Point	466.4 °C at 760 mmHg	[2]
Density	1.385 g/cm ³	[2]
Flash Point	235.9 °C	[2]
Refractive Index	1.715	[2]
Vapor Pressure	1.98E-08 mmHg at 25°C	[2]
Topological Polar Surface Area	80.3 Å ²	[1]
XLogP3-AA	4.7	[1]

Experimental Protocols: Synthesis of Fba 185

The synthesis of **Fba 185** is typically achieved through a condensation reaction between 2-aminophenol and thiophene-2,5-dicarboxylic acid. The following protocol is a representative method for its preparation.

Materials:

- 2-Aminophenol
- Thiophene-2,5-dicarboxylic acid

- Boric acid (catalyst)
- High-boiling point inert solvent (e.g., trichlorobenzene)
- Ethanol (for washing)

Procedure:

- In a reaction vessel equipped with a stirrer, thermometer, and a distillation condenser, add 2-aminophenol and thiophene-2,5-dicarboxylic acid to a high-boiling point inert solvent.
- Add a catalytic amount of boric acid to the mixture.
- Heat the reaction mixture to a temperature of 160-260 °C with constant stirring.
- The condensation reaction will produce water as a byproduct, which is continuously removed from the reaction mixture by distillation to drive the equilibrium towards product formation.
- Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature, which will cause the crude **Fba 185** to precipitate.
- Filter the crude product and wash it with a suitable solvent, such as cold ethanol, to remove any unreacted starting materials and impurities.
- The purified **Fba 185** is then dried under vacuum.
- Further purification can be achieved by recrystallization from a suitable solvent like chlorobenzene to obtain a product with high purity.

Mechanism of Action: Fluorescence

Fba 185 functions as a fluorescent brightener by absorbing ultraviolet (UV) radiation and re-emitting it as visible blue light. This process, known as fluorescence, effectively masks any inherent yellowness of a material and enhances its perceived whiteness.

The underlying mechanism involves the following steps:

- **Excitation:** The π -electron system of the conjugated **Fba 185** molecule absorbs photons from the UV region of the electromagnetic spectrum (typically 340-400 nm). This absorption of energy promotes electrons from the ground state (S_0) to an excited singlet state (S_1).
- **Vibrational Relaxation:** The excited molecule rapidly loses some of its energy as heat through non-radiative vibrational relaxation, transitioning to the lowest vibrational level of the S_1 state.
- **Emission (Fluorescence):** From the lowest vibrational level of the S_1 state, the molecule returns to the ground state (S_0) by emitting a photon of light. Due to the energy lost during vibrational relaxation, the emitted photon has a lower energy (longer wavelength) than the absorbed photon. For **Fba 185**, this emission occurs in the blue region of the visible spectrum (around 400-450 nm).

This emitted blue light counteracts the yellow wavelengths reflected by the substrate, resulting in a brighter and whiter appearance.

Visualizations

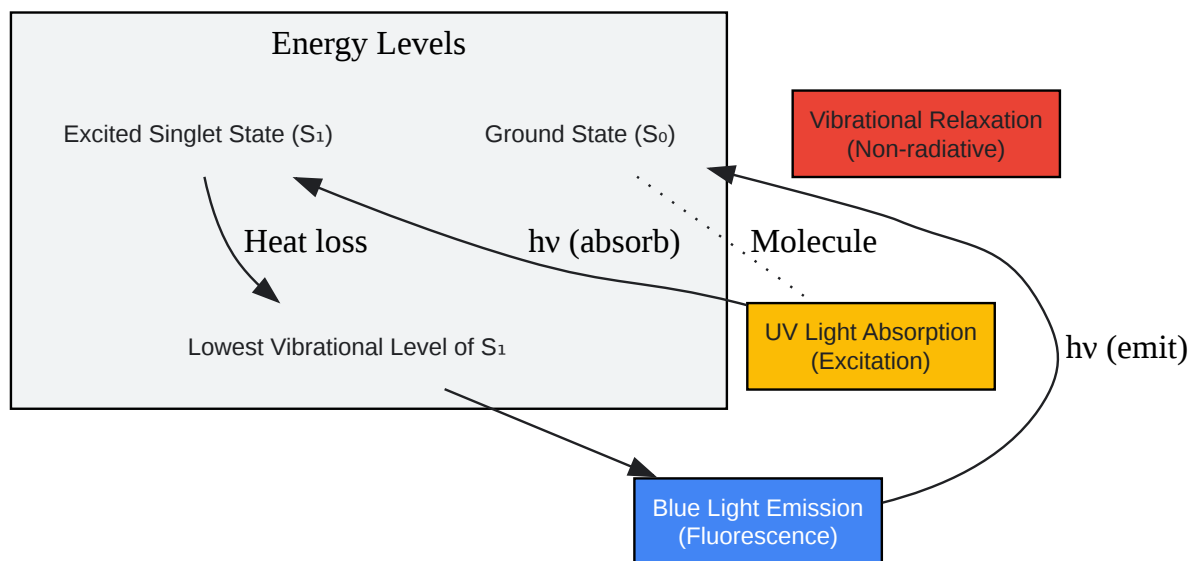
Synthesis Workflow of Fba 185



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Caption: A diagram illustrating the key steps in the synthesis of **Fba 185**.

Mechanism of Fluorescence for Fba 185



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Caption: A simplified Jablonski diagram showing the fluorescence mechanism of **Fba 185**.

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References

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